

# What is the basic structure of Morpholin-4-ylurea?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Morpholin-4-ylurea

Cat. No.: B14717392

[Get Quote](#)

An In-depth Technical Guide on the Core Structure of **Morpholin-4-ylurea**

## Introduction

**Morpholin-4-ylurea** is a chemical compound that integrates two key pharmacologically relevant moieties: a morpholine ring and a urea functional group. The morpholine heterocycle, a saturated six-membered ring containing both an ether and a secondary amine function, is a privileged structure in medicinal chemistry.[1][2] It is often incorporated into drug candidates to improve pharmacokinetic properties such as solubility, metabolic stability, and bioavailability. The urea group is a common structural motif in biologically active molecules, capable of forming multiple hydrogen bonds, which allows for strong and specific interactions with biological targets like enzymes and receptors.[1] This guide provides a detailed examination of the basic structure, properties, synthesis, and conceptual biological role of **Morpholin-4-ylurea**.

## Core Molecular Structure

The fundamental structure of **Morpholin-4-ylurea** consists of a morpholine ring covalently bonded to a urea moiety.

- Morpholine Moiety:** Morpholine is a saturated heterocycle with the chemical formula  $O(CH_2CH_2)_2NH$ . [3] The ring atoms are numbered starting from the oxygen as position 1, proceeding around the ring to the nitrogen atom at position 4. In its stable chair conformation, it provides a defined three-dimensional scaffold. [4]

- **Urea Moiety:** Urea has the structure  $(\text{NH}_2)_2\text{CO}$ . It is a planar molecule featuring a central carbonyl group flanked by two amino groups. This arrangement makes it an excellent hydrogen bond donor and acceptor.
- **Linkage:** In **Morpholin-4-ylurea**, the linkage occurs between the nitrogen atom at the 4-position of the morpholine ring and one of the nitrogen atoms of the urea group. This forms a substituted urea where the morpholine ring acts as one of the substituents. The systematic IUPAC name for this structure is (morpholin-4-yl)urea.

Caption: Chemical structure of **Morpholin-4-ylurea**.

## Physicochemical Properties

Quantitative data for the parent **Morpholin-4-ylurea** compound is compiled below. These properties are critical for researchers in drug development for predicting the compound's behavior in biological systems.

| Property                | Value  | Source       |
|-------------------------|--|--------------|
| Molecular Formula       | C <sub>5</sub> H <sub>11</sub> N <sub>3</sub> O <sub>2</sub> | (Computed)   |
| Molecular Weight        | 145.16 g/mol   | [5]          |
| IUPAC Name              | (morpholin-4-yl)urea   | (Systematic) |
| CAS Number              | Not directly available for parent compound                   | -            |
| SMILES                  | C1COCCN1C(=O)N   | (Computed)   |
| InChI Key               | (Varies by specific isomer/salt)                             | (Computed)   |
| Hydrogen Bond Donors    | 2  | (Computed)   |
| Hydrogen Bond Acceptors | 4  | (Computed)   |
| LogP (Predicted)        | -1.1   | (Computed)   |

Note: Some properties are computed as the parent compound is not widely cataloged. Data for substituted analogs are available in chemical databases.

## Experimental Protocols: Synthesis

A general and robust method for the synthesis of substituted ureas involves the reaction of an amine with an isocyanate. For the parent **Morpholin-4-ylurea**, a common laboratory-scale synthesis can be adapted from protocols used for similar structures.<sup>[4]</sup>

Objective: To synthesize (morpholin-4-yl)urea from 4-aminomorpholine.

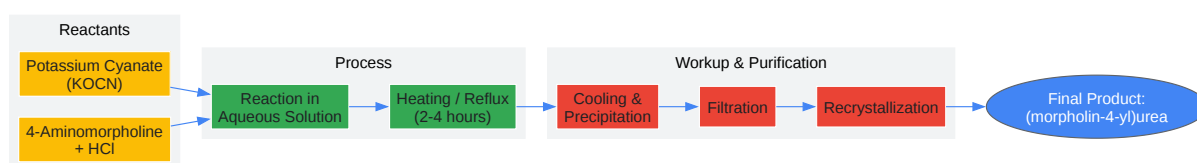
Materials:

- 4-Aminomorpholine
- Potassium cyanate (KOCN)
- Hydrochloric acid (HCl), concentrated
- Ethanol
- Water
- Standard laboratory glassware (round-bottom flask, condenser, beaker, etc.)
- Stirring and heating apparatus

Methodology:

- Preparation of Amine Salt: Dissolve 1.0 equivalent of 4-aminomorpholine in a suitable solvent like water or ethanol.
- Slowly add 1.0 equivalent of concentrated hydrochloric acid with stirring in an ice bath to form the hydrochloride salt of 4-aminomorpholine.
- Urea Formation: In a separate flask, dissolve 1.1 equivalents of potassium cyanate in water.
- Add the potassium cyanate solution dropwise to the stirred solution of the 4-aminomorpholine hydrochloride salt at room temperature.

- **Reaction:** Gently heat the reaction mixture to reflux (approximately 50-60°C) for 2-4 hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- **Isolation:** Cool the reaction mixture to room temperature and then further in an ice bath to precipitate the product.
- **Collect the solid product** by vacuum filtration and wash with cold water.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as an ethanol/water mixture, to yield colorless crystals of (morpholin-4-yl)urea.



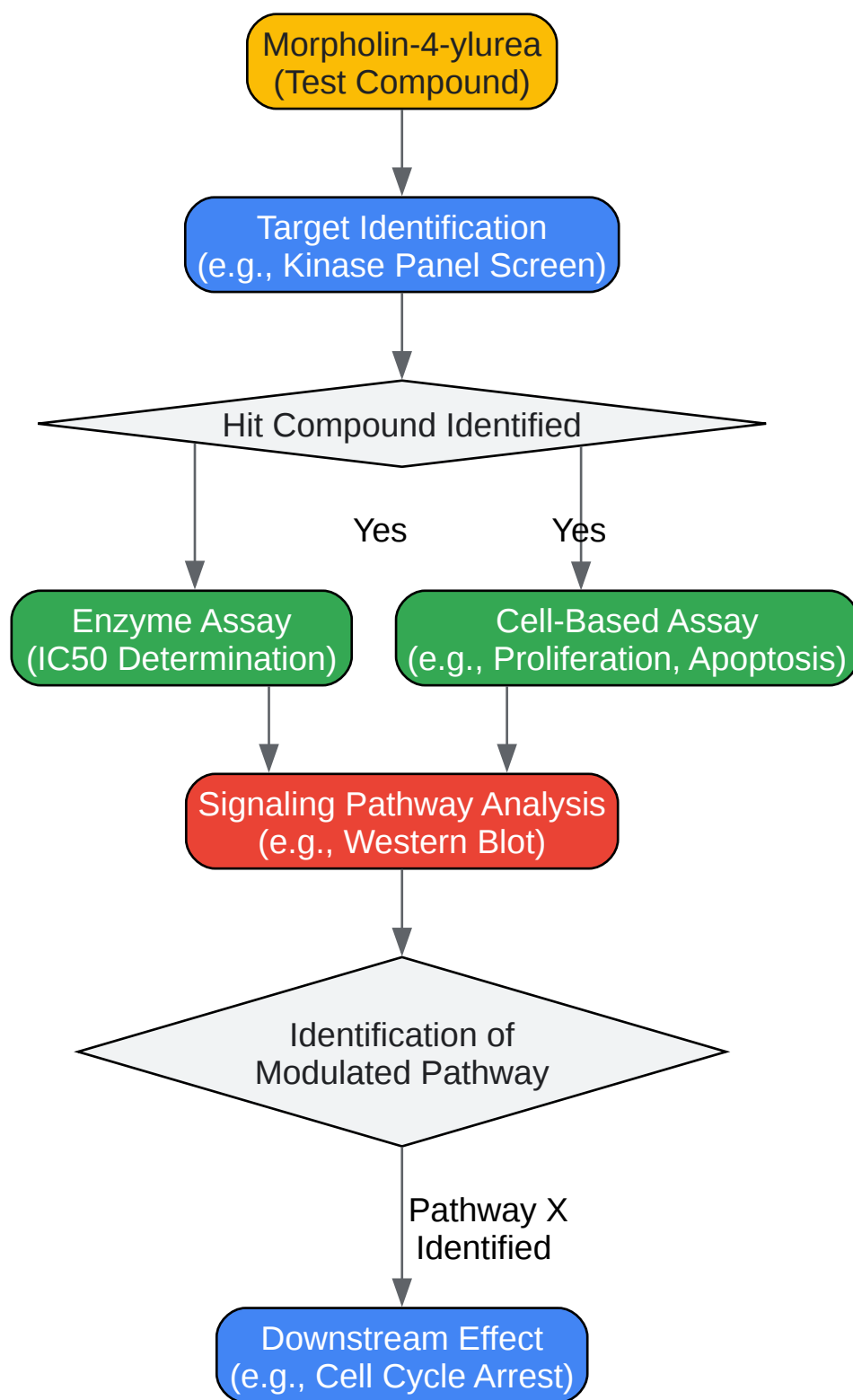
[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **Morpholin-4-ylurea**.

## Biological Context and Signaling

While specific signaling pathways for the unsubstituted **Morpholin-4-ylurea** are not extensively documented, the morpholine scaffold is a key component in numerous clinically relevant drugs, including kinase inhibitors and anticancer agents.<sup>[1][6][7]</sup> Compounds containing the morpholine-urea motif often function as inhibitors of specific enzymes, such as kinases or proteases, by interacting with the enzyme's active site.

The logical relationship for investigating the biological activity of a novel morpholine-urea compound would follow a standard drug discovery pipeline. This involves initial screening against a panel of targets, followed by more detailed mechanistic studies for promising hits.



[Click to download full resolution via product page](#)

Caption: Logical workflow for identifying the biological target of **Morpholin-4-ylurea**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Morpholine: Chemical Properties, Reactivity and Uses\_Chemicalbook [chemicalbook.com]
- 3. Morpholine - Wikipedia [en.wikipedia.org]
- 4. 1-(4-Chlorophenyl)-3-(morpholin-4-yl)urea - PMC [pmc.ncbi.nlm.nih.gov]
- 5. morpholin-4-yl-acetic acid AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis and biological evaluation of novel 2-morpholino-4-anilinoquinoline derivatives as antitumor agents against HepG2 cell line - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the basic structure of Morpholin-4-ylurea?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14717392#what-is-the-basic-structure-of-morpholin-4-ylurea]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)